

Chloropentafluoroethane (CFC-115) in Atmospheric Modeling: A Technical Guide

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Compound of Interest

Compound Name: Chloropentafluoroethane

Cat. No.: B1202741

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Introduction

Chloropentafluoroethane, designated as CFC-115 or R-115, is a synthetic compound belonging to the chlorofluorocarbon (CFC) family. Historically utilized as a refrigerant and aerosol propellant, its production and consumption for emissive uses have been phased out under the Montreal Protocol due to its significant contribution to stratospheric ozone depletion and its potent greenhouse gas properties.^{[1][2]} Despite these regulations, atmospheric concentrations of CFC-115 have continued to rise, indicating ongoing emissions likely stemming from by-product release during the manufacturing of other chemicals.^{[3][4]}

This technical guide provides an in-depth overview of the role of **chloropentafluoroethane** in atmospheric modeling. It covers its fundamental atmospheric properties, the experimental and modeling methodologies used to quantify its impact, and its chemical behavior in the Earth's atmosphere. This document is intended to serve as a comprehensive resource for researchers and scientists involved in atmospheric science, climate modeling, and environmental policy.

Quantitative Atmospheric Data for Chloropentafluoroethane (CFC-115)

The environmental impact of CFC-115 is quantified by several key metrics, which are summarized in the tables below. These values are essential inputs for atmospheric models to

predict future atmospheric composition and climate change.

Table 1: Atmospheric Lifetime and Potentials of CFC-115

Parameter	Value	Reference(s)
Atmospheric Lifetime	492 ± 22 years	[5] [6]
540 (404–813) years	[7]	
1020 years	[8]	
1700 years	[7] [9]	
Ozone Depletion Potential (ODP)	0.44	[1]
0.5	[8]	
0.6	[8] [9]	
Global Warming Potential (GWP)		[5] [6]
20-year time horizon	6030	
100-year time horizon	7570	
7370	[8]	
7670	[8]	
500-year time horizon	7480	[5] [6]

Table 2: Atmospheric Abundance of CFC-115

Year	Global Mean Mole Fraction (ppt)	Reference(s)
1998/1999	~8	[7]
2010	8.4	[1]
2016	8.49	[10]
2020	8.7	[1]

Experimental and Modeling Protocols

The determination of the atmospheric properties of CFC-115 relies on a combination of laboratory experiments and sophisticated atmospheric modeling.

Measurement of Atmospheric Concentrations

The concentration of CFC-115 in the atmosphere is monitored through global networks such as the Advanced Global Atmospheric Gases Experiment (AGAGE).[10] The primary analytical technique is gas chromatography coupled with mass spectrometry (GC-MS) or an electron capture detector (ECD).[11]

Generalized Protocol for Atmospheric Concentration Measurement:

- **Sample Collection:** Whole air samples are collected from various monitoring stations around the globe in specially prepared canisters. For historical data, air is extracted from polar firn (compacted snow).[10]
- **Pre-concentration:** A known volume of the air sample is passed through a cold trap to pre-concentrate the trace gases, including CFC-115. This involves cooling the trap to cryogenic temperatures (e.g., ~ -160 °C).[10]
- **Chromatographic Separation:** The trapped compounds are then heated and injected into a gas chromatograph. The different compounds in the sample are separated based on their interaction with a stationary phase in the chromatographic column.

- **Detection and Quantification:** As the separated compounds elute from the column, they are detected by a mass spectrometer or an electron capture detector. The concentration is quantified by comparing the signal of the sample to that of a calibrated standard gas with a known concentration of CFC-115.[\[11\]](#)

Determination of Atmospheric Lifetime

The atmospheric lifetime of CFC-115 is determined by its loss rates in the atmosphere. The primary sinks are UV photolysis in the stratosphere and reaction with electronically excited oxygen atoms, $O(^1D)$.[\[7\]](#)[\[10\]](#)

Methodology for Atmospheric Lifetime Calculation:

- **Laboratory Kinetic Studies:**
 - **Reaction with $O(^1D)$:** The rate coefficient for the reaction of CFC-115 with $O(^1D)$ is measured in the laboratory over a range of temperatures relevant to the stratosphere.[\[5\]](#)[\[6\]](#) This is often done using a competitive reaction method where the decay of $O(^1D)$ in the presence of CFC-115 is compared to its decay in the presence of a reference compound with a well-known reaction rate.[\[5\]](#)[\[6\]](#)
 - **UV Photolysis:** The absorption cross-section of CFC-115 is measured in the laboratory at various UV wavelengths.[\[1\]](#) This determines the probability of the molecule absorbing a photon, which is the first step in photodissociation.
- **Atmospheric Modeling:**
 - The laboratory-derived rate coefficients and absorption cross-sections are incorporated into atmospheric models.[\[7\]](#) These models simulate the transport of CFC-115 into the stratosphere and its subsequent destruction.
 - The global atmospheric burden of CFC-115 is calculated based on its measured atmospheric concentrations.
 - The atmospheric lifetime (τ) is then calculated as the ratio of the total atmospheric burden to the total atmospheric loss rate.

Calculation of Ozone Depletion Potential (ODP)

The ODP of a substance is a relative measure of its ability to destroy stratospheric ozone compared to CFC-11, which is assigned an ODP of 1.0.[\[12\]](#)

Generalized Procedure for ODP Calculation:

- **Atmospheric Modeling:** A 2-D or 3-D atmospheric chemistry-transport model is used to simulate the impact of a pulse emission of CFC-115 on stratospheric ozone.
- **Chlorine Release:** The model calculates the transport of CFC-115 to the stratosphere and the subsequent release of chlorine atoms through photolysis and reaction with O(¹D).
- **Ozone Destruction:** The model then simulates the catalytic ozone destruction cycles involving the released chlorine atoms.
- **Comparison with CFC-11:** The same model is run with a pulse emission of an equal mass of CFC-11.
- **ODP Calculation:** The ODP is calculated as the ratio of the total ozone depletion caused by CFC-115 to the total ozone depletion caused by CFC-11 over their entire atmospheric lifetimes.[\[12\]](#)

Calculation of Global Warming Potential (GWP)

The GWP is a measure of how much heat a greenhouse gas traps in the atmosphere over a specific time horizon, relative to carbon dioxide (CO₂), which has a GWP of 1.0.[\[8\]](#)

Methodology for GWP Calculation:

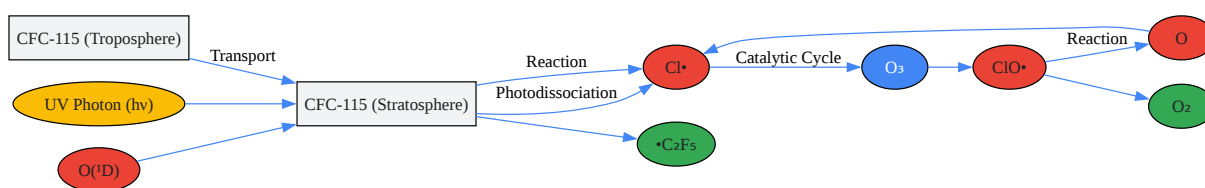
- **Infrared Absorption Spectrum:** The infrared absorption cross-section of CFC-115 is measured in the laboratory using techniques like Fourier Transform Infrared (FTIR) spectroscopy.[\[5\]](#)[\[6\]](#) This determines the wavelengths at which the molecule absorbs thermal infrared radiation.
- **Radiative Efficiency:** The radiative efficiency of CFC-115 is calculated based on its absorption spectrum. This quantifies the amount of energy the molecule absorbs per unit change in its atmospheric concentration.

- **Atmospheric Lifetime:** The atmospheric lifetime determines how long the substance persists in the atmosphere and contributes to warming.
- **GWP Calculation:** The GWP is calculated by integrating the radiative forcing of a pulse emission of CFC-115 over a chosen time horizon (e.g., 20, 100, or 500 years) and dividing it by the integrated radiative forcing of an equal mass of CO₂ over the same period. This calculation is performed using radiative transfer models.[5][6]

Atmospheric Chemistry and Modeling Workflow

Atmospheric Signaling Pathway of CFC-115

The primary chemical reactions leading to the degradation of CFC-115 and the subsequent catalytic destruction of ozone occur in the stratosphere.

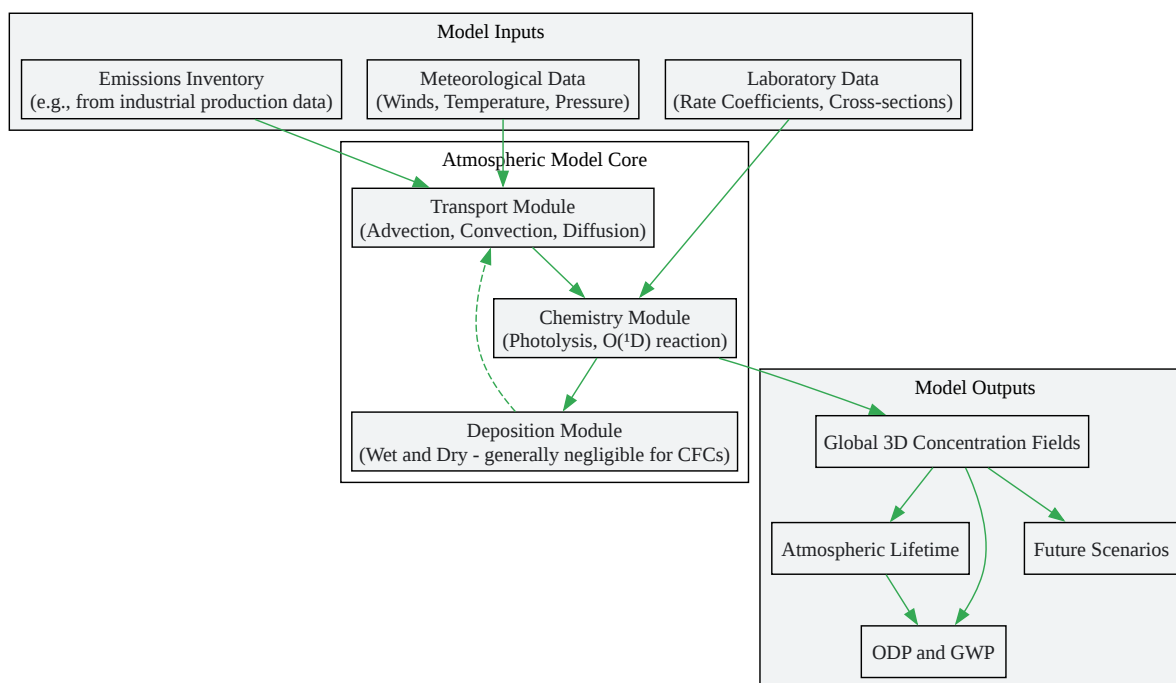


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Caption: Atmospheric degradation pathway of CFC-115 and catalytic ozone destruction.

Workflow for Incorporating CFC-115 into an Atmospheric Model

Atmospheric models, such as Chemistry-Transport Models (CTMs) and General Circulation Models (GCMs), are essential tools for simulating the distribution and impact of CFC-115. A simplified workflow for including CFC-115 in such a model is outlined below.



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Caption: Workflow for modeling CFC-115 in the atmosphere.

Conclusion

Chloropentafluoroethane (CFC-115) remains a significant substance of interest in atmospheric science due to its long lifetime, potent greenhouse gas properties, and continued presence in the atmosphere. Accurate modeling of its future impact requires precise

quantitative data derived from rigorous experimental protocols. This guide has provided a comprehensive overview of the key atmospheric parameters of CFC-115, the methodologies used to determine them, and the framework for its inclusion in atmospheric models. Continued monitoring and research are crucial to understanding the evolving role of CFC-115 in a changing atmosphere and to ensuring the long-term success of international agreements aimed at protecting the Earth's climate and ozone layer.

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